

An Overview of Sulfur Dibromide: Properties, Reactivity, and Safety Considerations

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Compound of Interest

Compound Name: Sulfur dibromide

Cat. No.: B3366742

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For research and informational purposes only. The synthesis and handling of the materials discussed herein are hazardous and should only be undertaken by qualified professionals in a controlled laboratory setting with appropriate safety measures in place.

This document provides a technical overview of **sulfur dibromide** (SBr_2), focusing on its chemical properties, the principles of its formation from sulfur dichloride and hydrogen bromide, and critical safety information. Due to the hazardous nature of the compounds involved, this is not a detailed experimental protocol but rather an educational guide for researchers and professionals.

Properties of Sulfur Dibromide

Sulfur dibromide is an inorganic compound with the formula SBr_2 . It is a toxic gas that is characterized by its significant instability.^[1] At standard conditions, it readily decomposes into **disulfur dibromide** (S_2Br_2) and elemental bromine.^[1] This inherent instability is a dominant feature of its chemistry and makes its isolation under normal conditions challenging.^[1]

Theoretical models suggest that SBr_2 has a bent molecular geometry, similar to sulfur dichloride (SCl_2), with a bond angle of approximately 103° .^{[2][3]} The molecule is polar due to the difference in electronegativity between sulfur and bromine atoms and its bent shape.^[4]

Table 1: Physicochemical Properties of Sulfur Halides

Property	Sulfur Dibromide (SBr ₂)	Disulfur Dibromide (S ₂ Br ₂)	Sulfur Dichloride (SCl ₂)
Molar Mass	191.873 g/mol [1]	223.93 g/mol [5]	102.97 g/mol
Appearance	Toxic gas[1]	Yellow-brown liquid[5]	Bright red liquid[6]
Melting Point	-	-46 °C[5]	-121 °C
Boiling Point	Decomposes[1]	46–48 °C (0.1 mmHg) [5]	59 °C (decomposes)
Density	-	2.703 g/cm ³ [5]	1.621 g/cm ³
Key Feature	Highly unstable[2]	More stable than SBr ₂	Unstable, fumes in air[6]

Principles of Synthesis via Halogen Exchange

The preparation of **sulfur dibromide** can be achieved through a halogen exchange reaction between sulfur dichloride (SCl₂) and hydrogen bromide (HBr).[1][2] This method is based on the principle of substituting the chlorine atoms in SCl₂ with bromine atoms from HBr.

The reaction is typically performed at low temperatures (e.g., below -20°C) to minimize the rapid decomposition of the SBr₂ product.[2] Due to its instability, **sulfur dibromide** is often generated in situ for immediate use in further reactions or for academic study of its transient nature.[2] Precise control over the stoichiometry, with an excess of HBr (≥ 2.5 equivalents), is crucial for driving the reaction towards completion.[2]

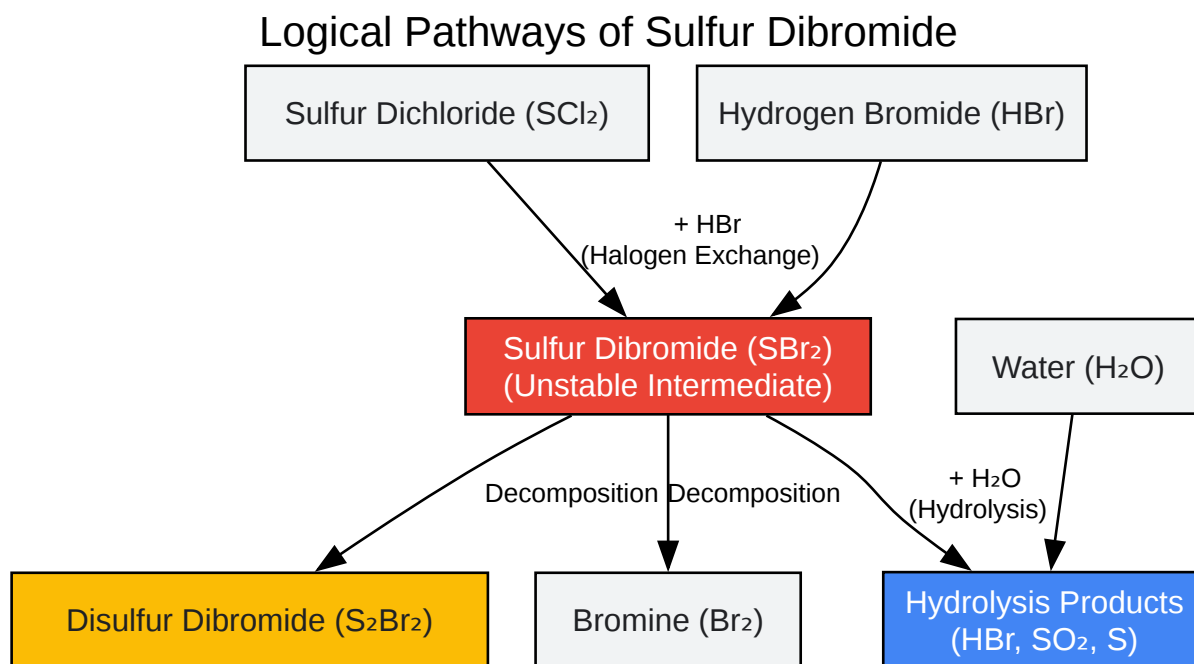
Reaction and Decomposition Pathways

Sulfur dibromide's high reactivity is evident in its decomposition and hydrolysis pathways.

- **Thermal Decomposition:** SBr₂ readily decomposes into the more stable **disulfur dibromide** (S₂Br₂) and elemental bromine.[1][2] At higher temperatures, the decomposition can proceed further to elemental sulfur (S₈) and bromine, likely through radical intermediates.[2]
- **Hydrolysis:** In the presence of water, **sulfur dibromide** hydrolyzes to produce hydrogen bromide (HBr), sulfur dioxide (SO₂), and elemental sulfur.[1][2] This reaction is analogous to

the hydrolysis of sulfur dichloride.[2]

Below is a logical diagram illustrating the formation and primary reaction pathways of **sulfur dibromide**.



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Caption: Formation and reaction pathways of **sulfur dibromide**.

Safety and Handling

The chemicals involved in the synthesis and the resulting products are hazardous and require strict safety protocols.

- Sulfur Dichloride (SCl_2): A toxic and corrosive red liquid.[6] It reacts with water to form sulfur dioxide and hydrochloric acid, producing fumes in moist air.[6] It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves and eye protection.[6]
- Hydrogen Bromide (HBr): A toxic and corrosive gas that can cause severe skin burns and eye damage upon contact and is toxic if inhaled. Work should be conducted in a well-ventilated area or fume hood.

- **Sulfur Dibromide** (SBr_2): A toxic gas.[\[1\]](#) Due to its instability, it poses a significant inhalation hazard.
- **Disulfur Dibromide** (S_2Br_2): A corrosive liquid that fumes in air and hydrolyzes in water.[\[5\]](#)

General Handling Precautions:

- All manipulations should be performed in a well-ventilated fume hood.[\[7\]](#)[\[8\]](#)
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[7\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Prevent contact with water and moisture, as the sulfur halides hydrolyze to form corrosive and toxic substances.[\[5\]](#)[\[6\]](#)
- Have emergency procedures and materials for spills and exposure readily available. This includes safety showers, eyewash stations, and appropriate neutralizing agents.[\[9\]](#)

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[\[9\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[9\]](#)

This information is intended for educational purposes for a professional audience and does not constitute a guide for synthesis. The inherent dangers of these chemicals necessitate a thorough understanding of their properties and strict adherence to safety protocols.

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